

Personal protective equipment for handling Triisobutyl citrate

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Triisobutyl citrate

Cat. No.: B1607369

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Essential Safety and Handling Guide for Triisobutyl Citrate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Triisobutyl citrate**. It offers step-by-step procedures for safe operations and disposal, ensuring the well-being of laboratory personnel and compliance with safety standards.

Triisobutyl citrate is a clear, colorless to yellow liquid that may cause irritation to the eyes, skin, and respiratory tract.^[1] Adherence to proper safety protocols is essential to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Triisobutyl citrate** to prevent direct contact and inhalation of vapors or mists.

Protection Type	Recommended Equipment
Eye/Face Protection	Chemical splash goggles.[1]
Skin Protection	Appropriate protective gloves and clothing to prevent skin exposure.[1]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1]

Operational and Disposal Plans

Standard Operating Procedure for Handling Triisobutyl Citrate

- Preparation:
 - Ensure that an eyewash station and a safety shower are readily accessible.[1]
 - Work in a well-ventilated area to keep airborne concentrations low.[1]
 - Confirm that all necessary PPE is available and in good condition.
- Handling:
 - Avoid contact with eyes, skin, and clothing.[1]
 - Prevent breathing any vapor or mist.[1]
 - After handling, wash hands and any exposed skin thoroughly.[1]
 - Contaminated clothing should be removed and washed before reuse.[1]
- Storage:
 - Keep the container tightly closed.[1]
 - Store in a cool, dry, and well-ventilated area.[1]

- Keep away from incompatible substances.[1]

Disposal Plan

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3.[1] It is also necessary to consult state and local hazardous waste regulations for complete and accurate classification.[1] For disposal, offer surplus and non-recyclable solutions to a licensed disposal company.[2][3]

Emergency Procedures

Spill Response

In the event of a spill, follow these steps to ensure a safe and effective cleanup:

- Immediate Actions:
 - Evacuate non-essential personnel from the area.
 - Ensure adequate ventilation.[1]
 - Wear the appropriate personal protective equipment as outlined in the PPE section.[1]
- Containment and Cleanup:
 - Absorb the spill using an inert material such as vermiculite, sand, or earth.[1]
 - Place the absorbed material into a suitable container for disposal.[1]
 - Avoid allowing the spill to enter storm sewers or waterways.[1]
- Decontamination:
 - Clean the spill area thoroughly.
 - Dispose of contaminated materials in accordance with institutional and regulatory guidelines.

First Aid Measures

Exposure Route	First Aid Instructions
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid. Wash clothing before reuse. [1]
Inhalation	Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid. [1]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid. [1]

Quantitative Data

The following table summarizes key quantitative data for **Triisobutyl citrate**.

Property	Value
Molecular Formula	C18H32O7[4]
Molecular Weight	360.45 g/mol [4]
Appearance	Clear, colorless to yellow liquid[1]
Flash Point	157 °C / 314.6 °F[1][4]
Boiling Point	325 °C / 617 °F @ 760 mmHg[4]
Melting Point	-20 °C / -4 °F[4]
Specific Gravity	1.042[4]
Autoignition Temperature	368 °C / 694.4 °F[4]

Visual Workflows

Caption: Workflow for the safe handling of **Triisobutyl citrate**.

Caption: Procedural steps for responding to a **Triisobutyl citrate** spill.

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Phone: (601) 213-4426
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